

Essential Safety and Logistics for Handling 3-(1H-imidazol-2-yl)pyridine

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Compound of Interest

Compound Name: 3-(1H-imidazol-2-yl)pyridine

Cat. No.: B171938

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This document provides crucial safety and logistical guidance for laboratory professionals handling **3-(1H-imidazol-2-yl)pyridine**. The information is compiled to ensure safe operational procedures and proper disposal, fostering a secure research environment.

Physicochemical and Hazard Information

Property	Value	Source
CAS Number	13570-00-8	[1]
Molecular Formula	C ₈ H ₇ N ₃	[1]
Molecular Weight	145.16 g/mol	[1]
Physical Form	Powder	
Melting Point	206-207 °C	
Storage Temperature	Room Temperature	

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling any chemical. The following table summarizes the recommended PPE for handling **3-(1H-imidazol-2-yl)pyridine**.

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or chemical-resistant apron.	Gloves must be inspected before use and disposed of properly after. [2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dusts are generated, a NIOSH-approved respirator for dusts may be required.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [4]

Operational and Disposal Plans

Handling and Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Use only outdoors or in a well-ventilated area.[\[5\]](#)
- Facilities should be equipped with an eyewash fountain.[\[5\]](#)

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[6\]](#)
- Prevent the spill from entering drains or waterways.[\[5\]](#)
- For large spills, follow your institution's emergency response procedures.

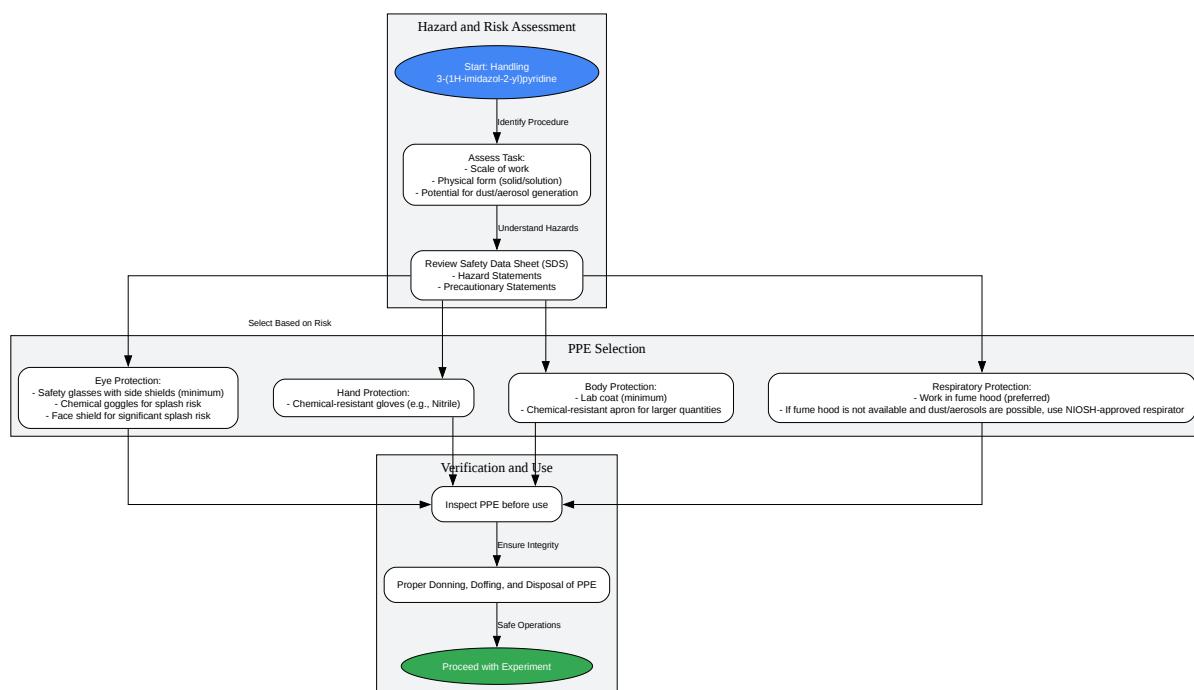
Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- It is recommended to use a licensed professional waste disposal service.[\[7\]](#)
- Do not dispose of down the drain or in regular trash.[\[6\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [8]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell. [2]

Personal Protective Equipment (PPE) Selection Workflow



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Caption: PPE Selection Workflow for Handling 3-(1H-imidazol-2-yl)pyridine.

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